

# Safety Data Sheet for 1,1-Dichloro-1,2-difluoroethane

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## Compound of Interest

Compound Name: 1,1-Dichloro-1,2-difluoroethane

Cat. No.: B167932

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This document provides a comprehensive overview of the safety data for **1,1-Dichloro-1,2-difluoroethane** (HCFC-132c), compiled from various sources. It is intended to serve as a technical resource for professionals in research and development who may handle or be exposed to this substance.

## Chemical Identification

Identifier	Value
Chemical Name	1,1-Dichloro-1,2-difluoroethane
Synonyms	HCFC-132c, R-132c
CAS Number	1842-05-3[1][2]
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub> F <sub>2</sub> [1][2]
Molecular Weight	134.93 g/mol [1]
Chemical Structure	Cl <sub>2</sub> CF-CH <sub>2</sub> F

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1,1-Dichloro-1,2-difluoroethane**.

Property	Value
Appearance	Colorless, odorless non-flammable liquid[1]
Boiling Point	45.1 °C[1]
Melting Point	-106.5 °C[1]
Solubility	Data not readily available.
Vapor Pressure	Data not readily available.
Vapor Density	Data not readily available.


## Hazard Identification and GHS Classification

**1,1-Dichloro-1,2-difluoroethane** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification	Code	Description
Acute Toxicity (Oral)	H301	Toxic if swallowed[1]
Acute Toxicity (Inhalation)	H331	Toxic if inhaled[1]

Signal Word: Danger[1]

Hazard Pictogram:

 alt text

## Toxicological Information

Detailed quantitative toxicological data for **1,1-Dichloro-1,2-difluoroethane** is not readily available in the public domain.

Toxicity Metric	Value
Acute Oral Toxicity (LD50)	Data not available.
Acute Inhalation Toxicity (LC50)	Data not available.
Skin Corrosion/Irritation	Data not available.
Serious Eye Damage/Irritation	Data not available.
Respiratory or Skin Sensitization	Data not available.
Germ Cell Mutagenicity	Data not available.
Carcinogenicity	Data not available.
Reproductive Toxicity	Data not available.
Specific Target Organ Toxicity (Single Exposure)	Data not available.
Specific Target Organ Toxicity (Repeated Exposure)	Data not available.
Aspiration Hazard	Data not available.

## Exposure Controls and Personal Protection

As specific occupational exposure limits for **1,1-Dichloro-1,2-difluoroethane** are not established, general precautionary measures for handling toxic chemicals should be followed.

Exposure Limit	Value
OSHA Permissible Exposure Limit (PEL)	Not established.
ACGIH Threshold Limit Value (TLV)	Not established.

Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses or goggles.

- Skin Protection: Chemical-resistant gloves.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.

## Fire and Explosion Hazard Data

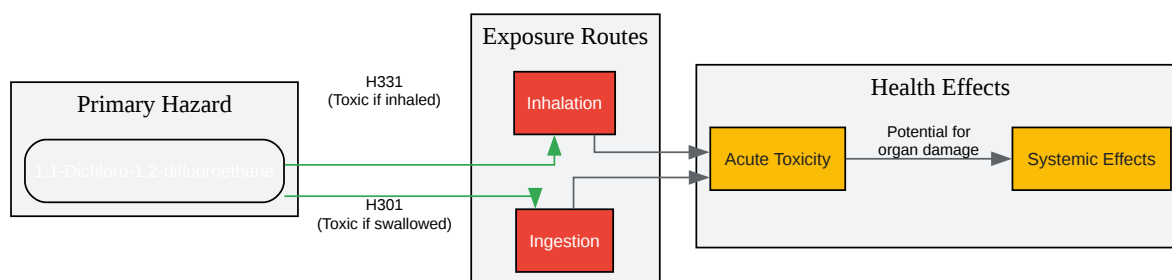
Property	Value
Flammability	Non-flammable liquid[1]
Flash Point	Not applicable.
Autoignition Temperature	Data not available.
Flammable Limits	Not applicable.
Suitable Extinguishing Media	Use extinguishing media appropriate for the surrounding fire.
Hazardous Combustion Products	May produce toxic and corrosive gases such as hydrogen chloride and hydrogen fluoride upon decomposition.

## Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this document are not available in the publicly accessible safety data sheets and related literature. Toxicological studies for substances of this nature typically follow standardized OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals.

## Hazard Relationships

The following diagram illustrates the primary hazards associated with **1,1-Dichloro-1,2-difluoroethane** and the logical flow of potential health effects.



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Caption: Key hazards of **1,1-Dichloro-1,2-difluoroethane**.

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## References

- 1. 1,1-Dichloro-1,2-difluoroethane - Wikipedia [en.wikipedia.org]
- 2. 1,1-Dichloro-1,2-difluoroethane (HCFC-123c) | CAS 1842-05-3 | Chemical-Suppliers [chemical-suppliers.eu]
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